

An In-Depth Technical Guide to the Herbicidal Activity of Quizalofop-P-tefuryl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quizalofop-P-tefuryl

Cat. No.: B046060

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Quizalofop-P-tefuryl is a selective, post-emergence herbicide belonging to the aryloxyphenoxypropionate ("fop") chemical family. It is highly effective in controlling a wide range of annual and perennial grass weeds in various broadleaf crops. Its mode of action is the specific inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase), a critical component in the fatty acid biosynthesis pathway in susceptible grass species. This disruption of lipid synthesis leads to the breakdown of cell membrane integrity and ultimately, plant death. This technical guide provides a comprehensive review of the herbicidal activity of **Quizalofop-P-tefuryl**, including its mechanism of action, efficacy data, experimental protocols for its evaluation, and the molecular basis of weed resistance.

Mechanism of Action: Inhibition of Acetyl-CoA Carboxylase

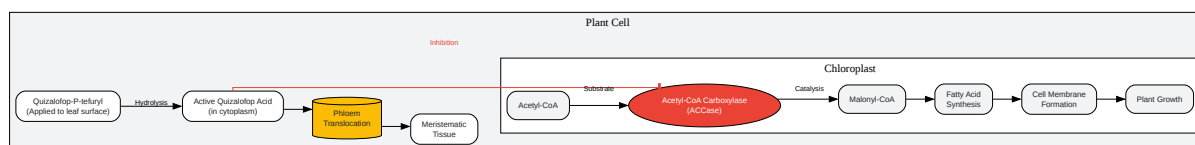
Quizalofop-P-tefuryl is a systemic herbicide that is absorbed through the leaves of the target weed and translocated via the phloem to the meristematic tissues, or growing points.^[1] In these regions of active growth, it inhibits the plastid-localized Acetyl-CoA Carboxylase (ACCase).^{[1][2]}

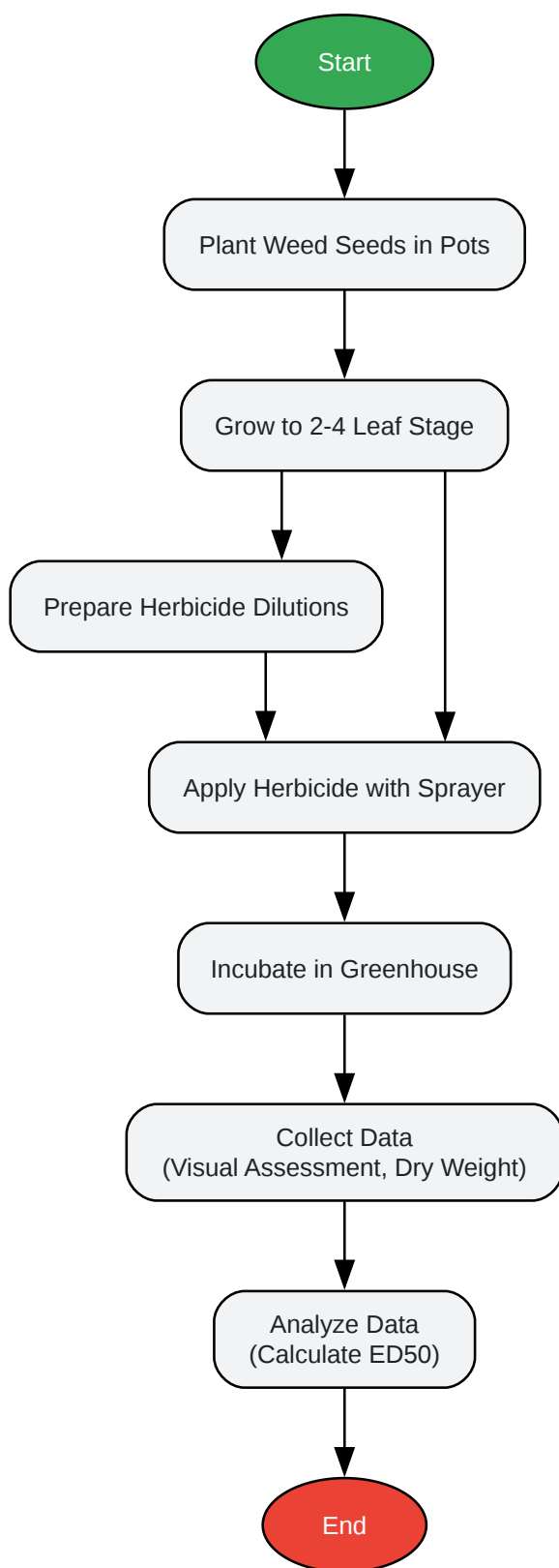
ACCase is a biotin-dependent enzyme that catalyzes the first committed step in the de novo biosynthesis of fatty acids: the ATP-dependent carboxylation of acetyl-CoA to form malonyl-CoA.[1] This reaction is vital for the production of the fatty acids necessary for the formation of cell membranes and other essential lipids.[3] In grasses (Poaceae family), the ACCase enzyme is a homodimeric, multi-functional protein that is sensitive to aryloxyphenoxypropionate herbicides.[2] In contrast, the ACCase in broadleaf plants is a heterodimeric complex that is structurally different and thus, not inhibited by this class of herbicides, which accounts for the selectivity of **Quizalofop-P-tefuryl**. [2]

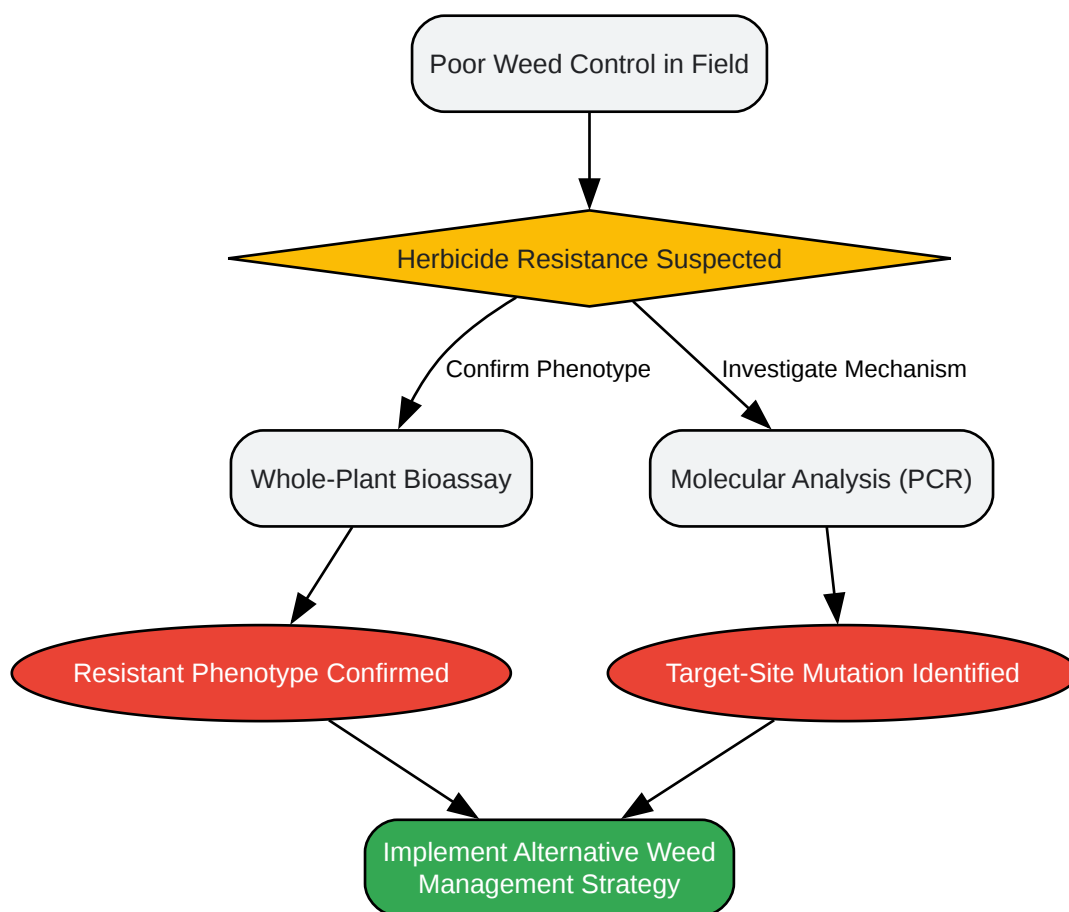
The inhibition of ACCase by **Quizalofop-P-tefuryl** leads to a cascade of events:

- **Cessation of Fatty Acid Synthesis:** The production of malonyl-CoA is blocked, halting the synthesis of new fatty acids.
- **Disruption of Cell Membrane Formation:** Without a supply of new fatty acids, the plant cannot build and maintain its cell membranes.
- **Growth Arrest:** Meristematic activity ceases due to the inability to produce new cells.
- **Visible Symptoms:** Symptoms, such as chlorosis (yellowing) and necrosis (tissue death) of new leaves, typically appear within 7 to 10 days of application.[3] The growing point of the weed becomes necrotic and can be easily pulled out from the whorl.

The following diagram illustrates the signaling pathway of ACCase inhibition by **Quizalofop-P-tefuryl**.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetyl-coenzyme A carboxylases: versatile targets for drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Herbicide Inhibitors of Fatty Acid Synthesis and Elongation | Inhibitors of Fatty Acid Synthesis and Elongation - passel [passel2.unl.edu]
- 3. Mutations in the plastidic ACCase gene endowing resistance to ACCase-inhibiting herbicide in Phalaris minor populations from India - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-Depth Technical Guide to the Herbicidal Activity of Quizalofop-P-tefuryl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046060#review-of-quizalofop-p-tefuryl-herbicidal-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com